

Technical Safety Guide: 2,3,4,5,6-Pentafluorophenylacetic Acid

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Compound of Interest

Compound Name: 2,3,4,5,6-Pentafluorophenylacetic acid

Cat. No.: B1346565

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An In-depth Examination for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and emergency protocols for **2,3,4,5,6-Pentafluorophenylacetic acid** (CAS No. 653-21-4). The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough guide for laboratory and drug development settings.

Chemical Identification and Physical Properties

2,3,4,5,6-Pentafluorophenylacetic acid is a solid crystalline powder used in laboratory chemical synthesis.^{[1][2]} Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₃ F ₅ O ₂	[3][4][5]
Molecular Weight	226.10 g/mol	[2][3][4]
Appearance	White to almost white powder or crystal	[1][2][3][4]
Melting Point	108-110 °C	[1][2][6]
Solubility	Soluble in 95% ethanol (50 mg/mL)	[2][4]
pKa	3.30 ± 0.10 (Predicted)	[2][4]
Boiling Point	235.3 ± 35.0 °C (Predicted)	[2][4]
Flash Point	Not applicable	

Hazard Identification and GHS Classification

This chemical is classified as hazardous.[7] The primary routes of exposure are inhalation, skin contact, and eye contact.[8] The Globally Harmonized System (GHS) classification is consistent across multiple sources.

Classification	Hazard Class	Hazard Code	Description
Skin Irritation	Category 2	H315	Causes skin irritation. [3][4][9]
Eye Irritation	Category 2A	H319	Causes serious eye irritation.[3][4][9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation.[4][9]

Signal Word:Warning[2][3][4]

Hazard Pictogram:

- GHS07 (Exclamation Mark)[2][9]

Precautionary Statements (Selected):[1][2][4]

- P261: Avoid breathing dust.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Profile

The toxicological properties of **2,3,4,5,6-Pentafluorophenylacetic acid** have not been fully investigated.[10] However, the available data indicates the following:

- Acute Effects: Harmful effects are primarily irritant. It is known to cause skin irritation, serious eye irritation, and respiratory tract irritation.[4][9]
- Chronic Effects: No information on chronic effects, carcinogenicity, or teratogenicity is available.[1][9]

Experimental Protocols The specific experimental studies used to classify this chemical are not detailed in the provided safety data sheets. Standardized tests, such as those established by the OECD, are typically used to determine GHS classifications. For instance:

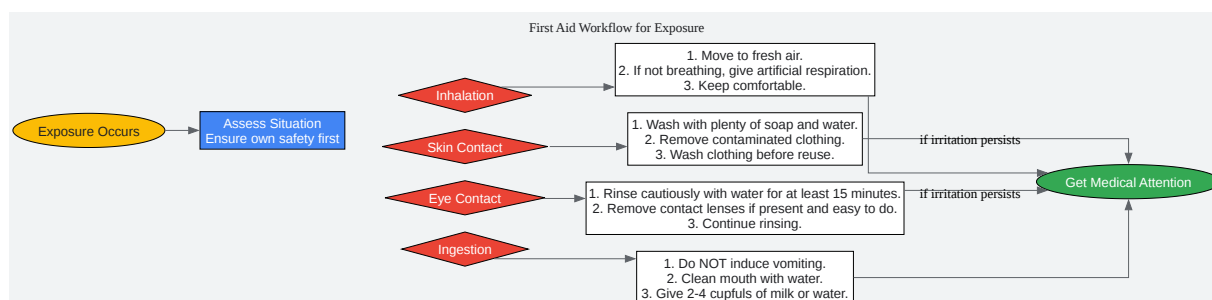
- OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion): This test involves applying the substance to the skin of an animal (typically a rabbit) and observing for effects like erythema and edema over a set period.

- OECD Test Guideline 405 (Acute Eye Irritation/Corrosion): This guideline describes a procedure where the substance is applied to the eye of an animal to assess ocular lesions and their reversibility.
- OECD Test Guideline 403 (Acute Inhalation Toxicity): This test evaluates the toxicity of a substance when inhaled over a short period.

It is important to note that these are general descriptions of standard methodologies, not a confirmation that these specific tests were performed for this compound.

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of exposure. The following workflows outline the necessary steps.



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Caption: First Aid Workflow for Exposure.

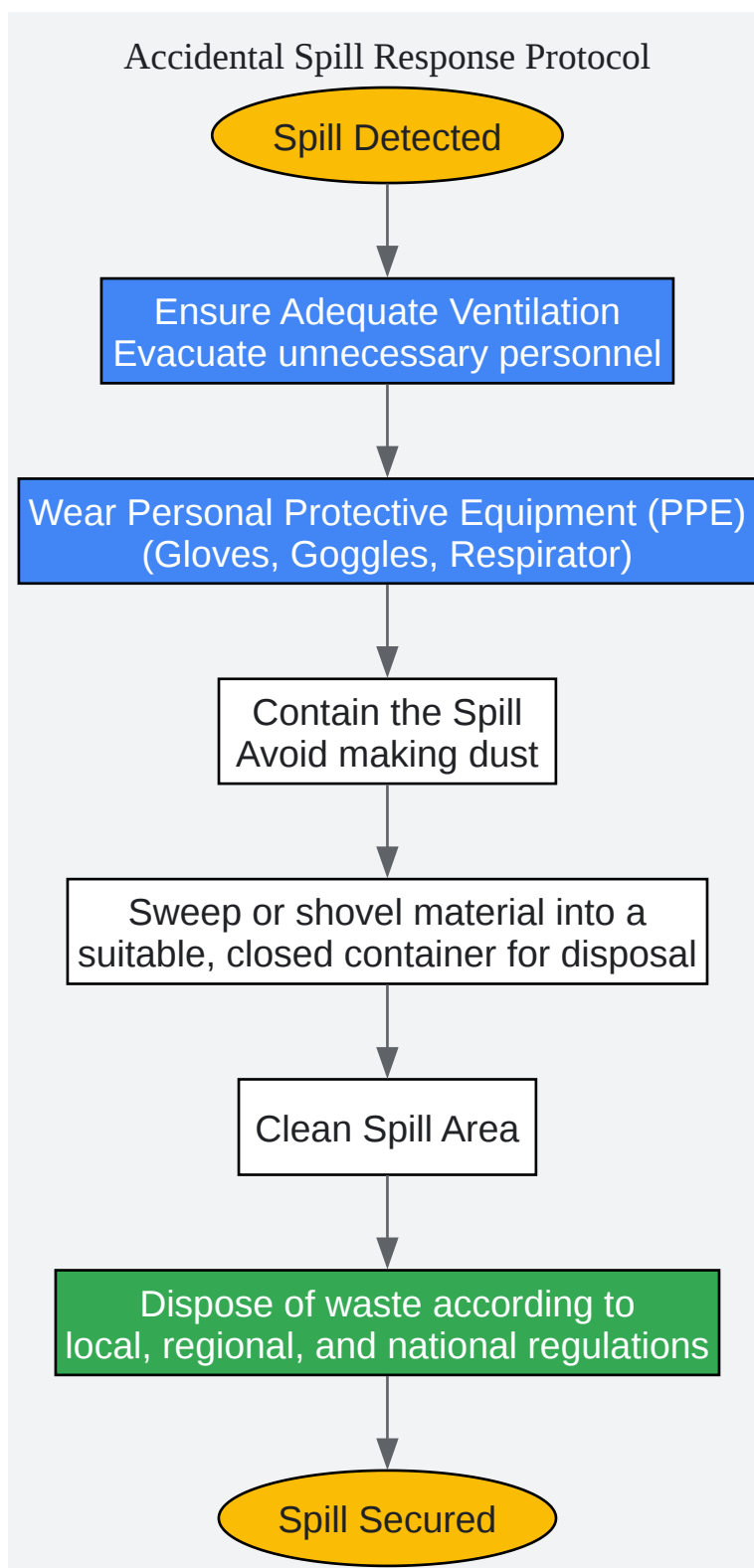
Detailed First Aid Measures:

- **Inhalation:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.^{[1][9]} If the person is not breathing, provide artificial respiration.^{[1][9]} Seek medical attention if you feel unwell.^[1]
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing.^{[1][9]} If skin irritation occurs, get medical advice.^{[1][9]}
- **Eye Contact:** Rinse cautiously and thoroughly with water for at least 15 minutes, including under the eyelids.^{[1][9]} If present and easy to do, remove contact lenses.^{[1][9]} If eye irritation persists, seek medical attention.^[1]
- **Ingestion:** Do not induce vomiting.^[9] Clean the mouth with water and have the person drink plenty of water afterwards.^{[1][7]} Never give anything by mouth to an unconscious person and seek medical attention.^[9]

Accidental Release and Fire-Fighting Measures

Proper containment and cleanup are essential to prevent environmental contamination and further exposure.

Accidental Spill Response Workflow



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Caption: Accidental Spill Response Protocol.

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment (PPE).[1][9] Avoid breathing dust and prevent contact with skin and eyes.[1]
- Environmental Precautions: Do not let the product enter drains or public waters.[9]
- Methods for Cleaning Up: Sweep up the solid material and shovel it into a suitable container for disposal.[1][9] Minimize the generation of dust.[9]

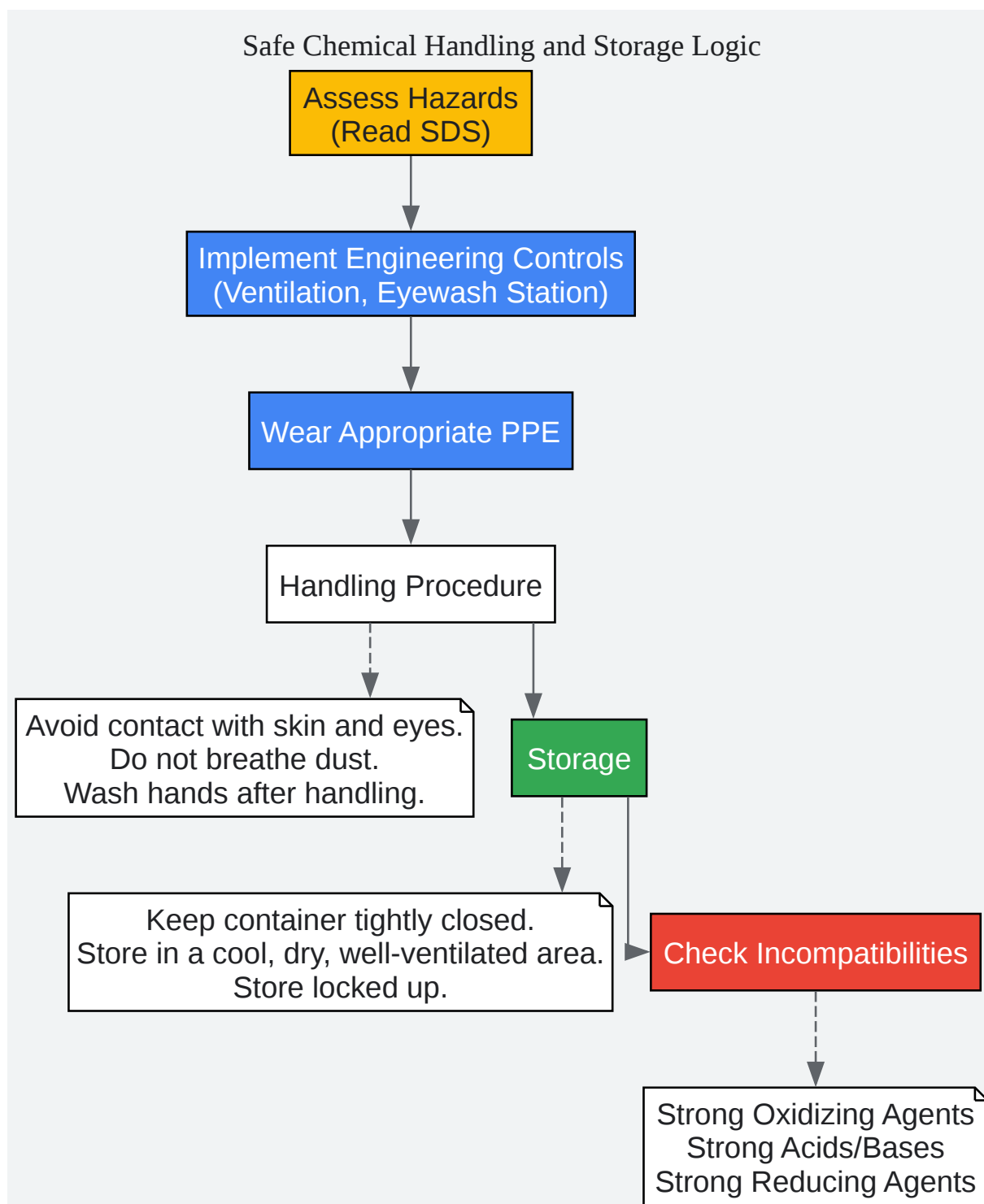
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9] Use extinguishing media appropriate for the surrounding fire.[9]
- Specific Hazards: During a fire, hazardous decomposition products may be generated, including carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF). [1][9]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with pressure-demand.[1]

Handling, Storage, and Exposure Control

Adherence to proper handling and storage protocols is crucial for maintaining chemical stability and ensuring personnel safety.

General Chemical Handling Logic



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Caption: Safe Chemical Handling and Storage Logic.

Exposure Controls:

- Engineering Measures: Use only outdoors or in a well-ventilated area.[\[1\]](#) Ensure that eyewash stations and safety showers are located close to the workstation.[\[1\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE):

Protection	Specification	Source
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles (e.g., EN166).	[1] [9]
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1] [9]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A type N95 (US) dust mask is recommended.	[11]

Handling and Storage:

- Handling: Avoid contact with skin and eyes and avoid breathing dust.[\[1\]](#) Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[9\]](#) Store locked up.[\[1\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[1\]](#)[\[9\]](#)

Stability and Reactivity

- Reactivity: The product is not known to be reactive under normal conditions.[\[1\]](#)[\[7\]](#)

- Chemical Stability: Stable under normal storage and handling conditions.[1][7][9]
- Hazardous Reactions: No hazardous reactions have been reported under normal processing.[1][7]
- Conditions to Avoid: Incompatible products.[1][7]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form carbon monoxide, carbon dioxide, and gaseous hydrogen fluoride.[1]

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